

Application Note and Protocol: Sample Preparation for PF-06658607 Mass Spectrometry

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed application note and protocol for the sample preparation of **PF-06658607**, an irreversible Bruton's tyrosine kinase (BTK) inhibitor, for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The protocol focuses on the extraction of **PF-06658607** from human plasma, a common matrix in pharmacokinetic studies. The described method utilizes protein precipitation, a straightforward and effective technique for sample cleanup prior to instrumental analysis. This document is intended to guide researchers in developing robust and reliable bioanalytical methods for **PF-06658607**.

Introduction

PF-06658607, also known as Ibrutinib-yne, is a potent and irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1] BTK is a critical component of the B-cell receptor (BCR) signaling pathway, which plays a crucial role in the proliferation and survival of B-cells. Dysregulation of this pathway is implicated in various B-cell malignancies. **PF-06658607** covalently binds to a cysteine residue in the active site of BTK, leading to its irreversible inhibition. Accurate and sensitive quantification of **PF-06658607** in biological matrices is essential for pharmacokinetic (PK) and pharmacodynamic (PD) studies during drug development. Mass spectrometry coupled with liquid chromatography is a powerful analytical technique for the selective and sensitive determination of small molecules like **PF-06658607** in complex biological samples.[2] [3][4]



This application note details a sample preparation protocol using protein precipitation, a common and efficient method for removing high-abundance proteins from plasma samples, which can interfere with the analysis of small molecule drugs.[5][6]

Chemical Properties of PF-06658607:

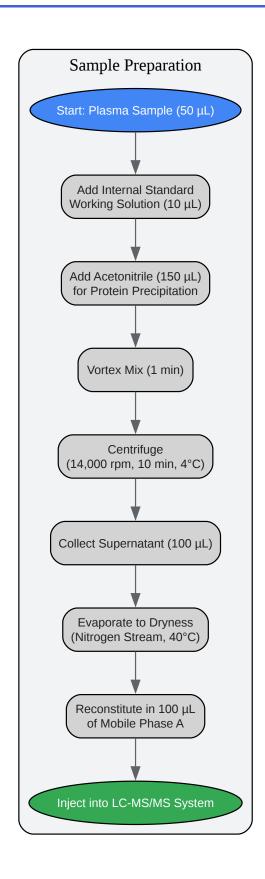
Property	Value
Chemical Formula	C ₂₇ H ₂₄ N ₆ O ₂ [1]
Molecular Weight	464.52 g/mol [1]
CAS Number	1621002-24-1[1]
Solubility	Soluble in DMSO (20 mg/mL)[7]

Signaling Pathway









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